

Quantitative Determination of Phenylglyoxylate in Urine: Application Notes and Protocols

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Compound of Interest

Compound Name: Phenylglyoxylate

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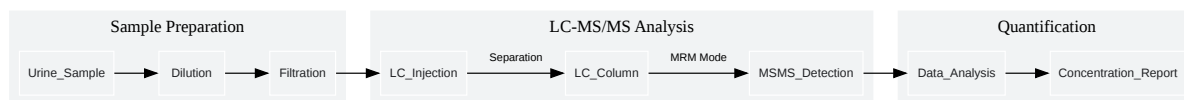
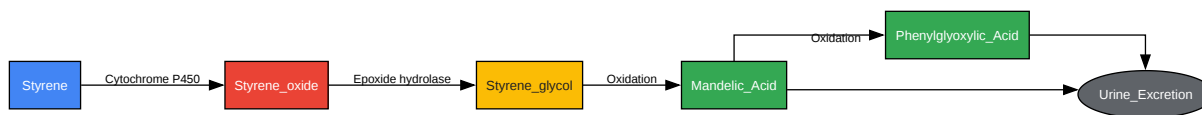
For Researchers, Scientists, and Drug Development Professionals

Introduction

Phenylglyoxylic acid (PGA) is a key urinary biomarker for assessing occupational exposure to styrene, a volatile organic compound widely used in the manufacturing of plastics, resins, and synthetic rubber.[1][2] Monitoring PGA levels in urine provides a reliable method for evaluating the internal dose of styrene and ensuring workplace safety.[3][4] This document provides detailed application notes and protocols for the quantitative determination of **phenylglyoxylate** in urine using High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

Metabolic Pathway of Styrene

Styrene is primarily metabolized in the liver by cytochrome P450 enzymes to styrene-7,8-oxide.[2] This intermediate is then hydrolyzed to styrene glycol, which is further oxidized to mandelic acid (MA) and phenylglyoxylic acid (PGA), the major urinary metabolites.[2]



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